

An In-depth Technical Guide to Ethyl Propiolate: Molecular Characteristics and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl propiolate*

Cat. No.: B042952

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Ethyl propiolate, a key reagent in organic synthesis, is an ester of propionic acid and ethanol. This guide provides an overview of its fundamental molecular properties and a common synthetic route, tailored for researchers, scientists, and professionals in drug development.

Molecular Formula and Weight

The chemical identity of **ethyl propiolate** is defined by its molecular formula and weight, which are crucial for stoichiometric calculations in chemical reactions and for its characterization using various analytical techniques.

Table 1: Molecular Properties of **Ethyl Propiolate**

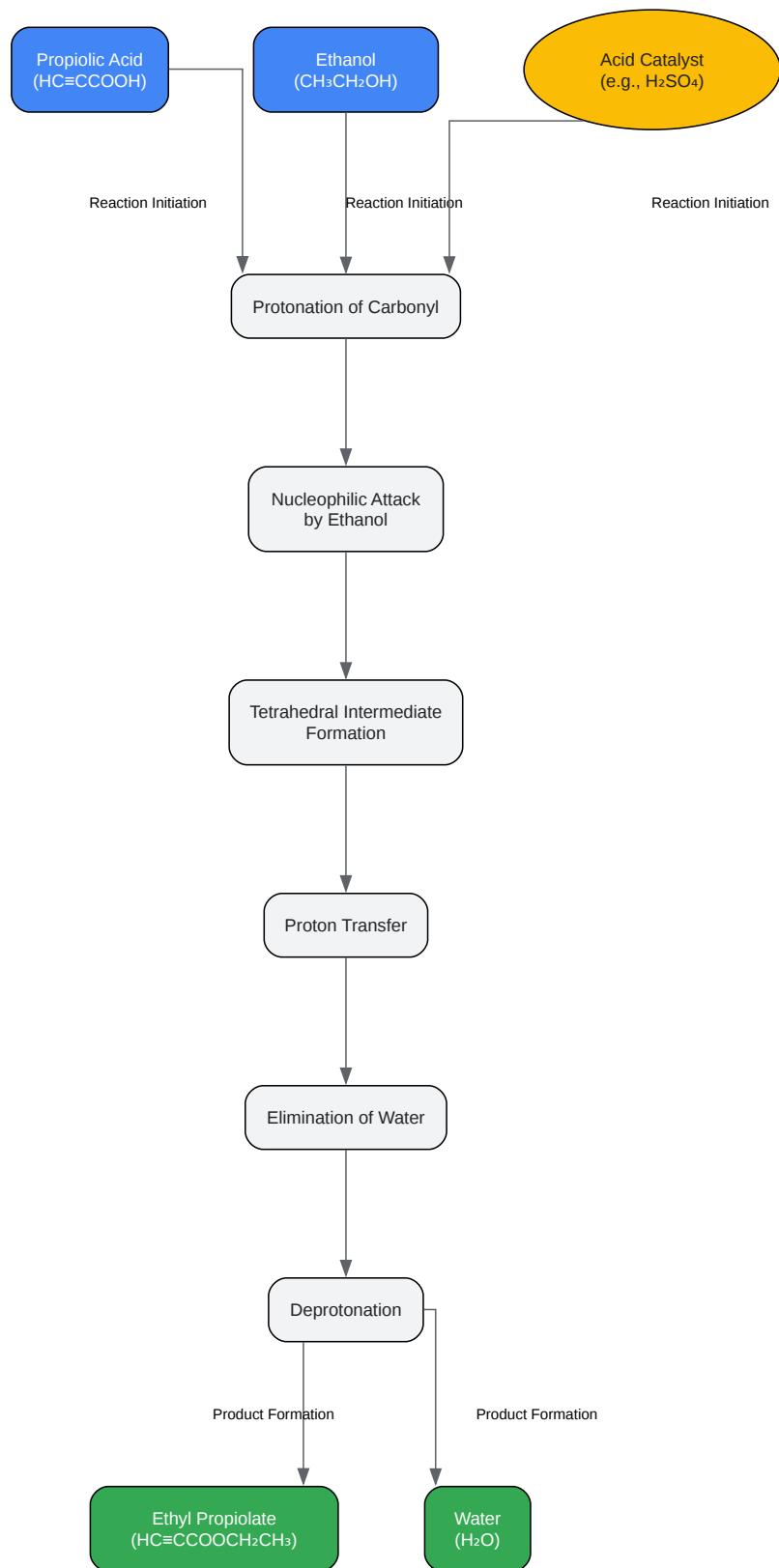
Property	Value	References
Molecular Formula	C ₅ H ₆ O ₂	[1][2]
Molecular Weight	98.10 g/mol	[1][2]
IUPAC Name	ethyl prop-2-ynoate	[1]
Synonyms	Ethyl acetylenecarboxylate, Ethyl propynoate	[1]
CAS Number	623-47-2	[2]

Synthesis of Ethyl Propiolate via Fischer Esterification

A prevalent method for synthesizing **ethyl propiolate** is through the Fischer esterification of propionic acid with ethanol. This acid-catalyzed reaction is a fundamental process in organic chemistry for the formation of esters.

The reaction involves the protonation of the carbonyl oxygen of propionic acid by an acid catalyst, typically sulfuric acid, which enhances the electrophilicity of the carbonyl carbon. Subsequently, the nucleophilic oxygen atom of ethanol attacks the carbonyl carbon, leading to a tetrahedral intermediate. After a series of proton transfer steps, a molecule of water is eliminated, and the deprotonation of the resulting oxonium ion yields the final product, **ethyl propiolate**. The overall reaction is reversible.

Below is a diagram illustrating the logical workflow of the Fischer esterification process for the synthesis of **ethyl propiolate**.

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Experimental Protocol: Fischer Esterification of Propiolic Acid

The following is a generalized experimental protocol for the synthesis of **ethyl propionate** via Fischer esterification. Researchers should adapt this protocol based on specific laboratory conditions and safety guidelines.

Materials:

- Propiolic acid
- Anhydrous ethanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine propiolic acid and an excess of anhydrous ethanol.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Heat the reaction mixture to reflux for several hours. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature.
- **Neutralization:** Slowly add a saturated solution of sodium bicarbonate to neutralize the excess acid.

- Extraction: Transfer the mixture to a separatory funnel and extract the **ethyl propiolate** into an organic solvent.
- Washing: Wash the organic layer with brine to remove any remaining water-soluble impurities.
- Drying: Dry the organic layer over an anhydrous drying agent like magnesium sulfate.
- Solvent Removal: Remove the solvent using a rotary evaporator.
- Purification: The crude **ethyl propiolate** can be further purified by distillation under reduced pressure.

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References

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- 2. CN101318900A - Process for synthesizing ethyl propiolate - Google Patents [patents.google.com]
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